

Guía Comparativa sobre la Reciclabilidad de Estasol en Procesos Químicos

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Estasol*

Cat. No.: *B1220568*

[Get Quote](#)

Para: Investigadores, Científicos y Profesionales del Desarrollo de Fármacos

Esta guía ofrece un análisis comparativo y objetivo de la reciclabilidad de **Estasol**, un disolvente verde emergente, frente a disolventes convencionales y otras alternativas ecológicas. La selección de disolventes es un pilar fundamental en la implementación de la química verde en procesos farmacéuticos y de síntesis química, donde la reciclabilidad y la reutilización de estos compuestos son cruciales para minimizar el impacto ambiental y reducir costes.^[1]

En esta guía, se presenta a **Estasol** como un disolvente de base biológica, con propiedades fisicoquímicas similares al lactato de etilo, un conocido disolvente verde. Su rendimiento en términos de reciclabilidad se compara con el tolueno, un disolvente aromático de uso extendido en la industria, y con el 2-metiltetrahidrofurano (2-MeTHF), otro disolvente de base biológica que ha ganado popularidad como una alternativa más sostenible.

Comparación del Rendimiento de Reciclabilidad

La eficiencia de la reciclabilidad de un disolvente se mide principalmente por su tasa de recuperación y la pureza del producto recuperado. A continuación, se presenta una tabla comparativa con datos cuantitativos clave para **Estasol**, tolueno y 2-MeTHF.

Característica	Estasol (Lactato de Etilo)	Tolueno	2-MeTHF
Tipo de Disolvente	De base biológica	Convencional (derivado del petróleo)	De base biológica
Punto de Ebullición (°C)	154	110.6	80.2
Densidad (g/mL)	1.03	0.87	0.854
Tasa de Recuperación (%)	>95 (Estimado)	75 - 98.3[2][3]	>99.5[4][5]
Pureza Post-Reciclaje (%)	>99 (Estimado)	99.5[2]	99.5 - >99.9[4][5]
Método de Reciclaje Principal	Destilación / Destilación Reactiva	Destilación / Extracción líquido-líquido	Destilación / Pervaporación de vapor
Consideraciones Ambientales	Biodegradable, bajo potencial de toxicidad	Tóxico, contaminante orgánico volátil (COV)	Derivado de fuentes renovables, menor impacto ambiental que el THF

Nota: Los datos de reciclabilidad para **Estasol** (lactato de etilo) son estimaciones basadas en la eficiencia general de la destilación para ésteres de naturaleza similar, debido a la falta de datos específicos en la literatura para su recuperación de corrientes de residuos.

Protocolos Experimentales Detallados

A continuación, se describe un protocolo estandarizado para el reciclaje de disolventes mediante destilación fraccionada en un entorno de laboratorio. Este método es aplicable a los tres disolventes comparados, con ajustes en la temperatura de operación debido a sus diferentes puntos de ebullición.

Objetivo: Recuperar y purificar un disolvente (**Estasol**, tolueno o 2-MeTHF) a partir de una corriente de residuos de reacción.

Materiales:

- Corriente de residuos del disolvente
- Matraz de fondo redondo de dos bocas
- Columna de fraccionamiento (e.g., Vigreux)
- Cabezal de destilación con termómetro
- Refrigerante de Liebig
- Adaptador de vacío (si se realiza a presión reducida)
- Matraz colector
- Manta de calentamiento con agitación magnética
- Barras de agitación
- Sistema de vacío (opcional)
- Cromatógrafo de gases (GC) para análisis de pureza

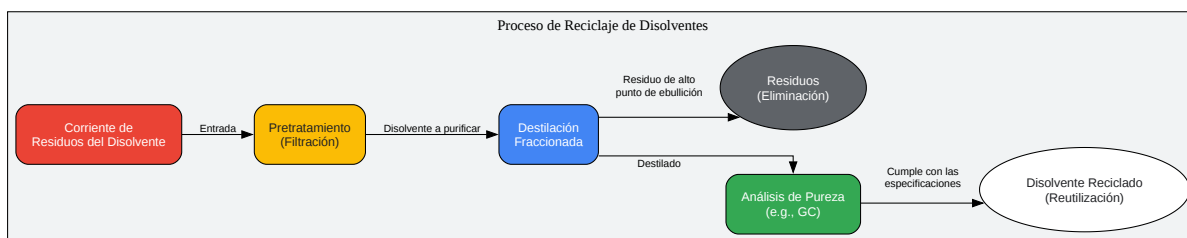
Procedimiento:

- Preparación: Montar el equipo de destilación fraccionada en una campana de extracción de gases. Asegurarse de que todas las conexiones de vidrio estén bien ajustadas.
- Carga: Añadir la corriente de residuos del disolvente al matraz de fondo redondo, sin llenarlo más de dos tercios de su capacidad. Añadir una barra de agitación.
- Calentamiento: Iniciar el calentamiento suavemente con la manta de calentamiento y la agitación.
- Fraccionamiento: Aumentar gradualmente la temperatura hasta que el disolvente comience a hervir. El vapor ascenderá por la columna de fraccionamiento.

- **Recolección:** El vapor del disolvente purificado llegará al cabezal de destilación, donde se medirá su temperatura. El vapor luego se condensará en el refrigerante y se recogerá en el matraz colector.
 - Para 2-MeTHF, la temperatura de la cabeza de destilación debe estabilizarse alrededor de 80°C.
 - Para el tolueno, la temperatura debe estabilizarse alrededor de 111°C.
 - Para **Estasol**, la temperatura se estabilizará alrededor de 154°C.
- **Finalización:** Detener el calentamiento cuando la mayor parte del disolvente se haya destilado y antes de que los residuos de alto punto de ebullición comiencen a carbonizarse.
- **Análisis:** Analizar la pureza del disolvente recuperado mediante cromatografía de gases (GC) y comparar con un estándar del disolvente virgen.

Visualizaciones

A continuación, se presentan diagramas generados con Graphviz que ilustran flujos de trabajo y relaciones lógicas relevantes para la reciclabilidad de disolventes.



[Click to download full resolution via product page](#)

Figura 1: Flujo de trabajo general para el reciclaje de disolventes mediante destilación.

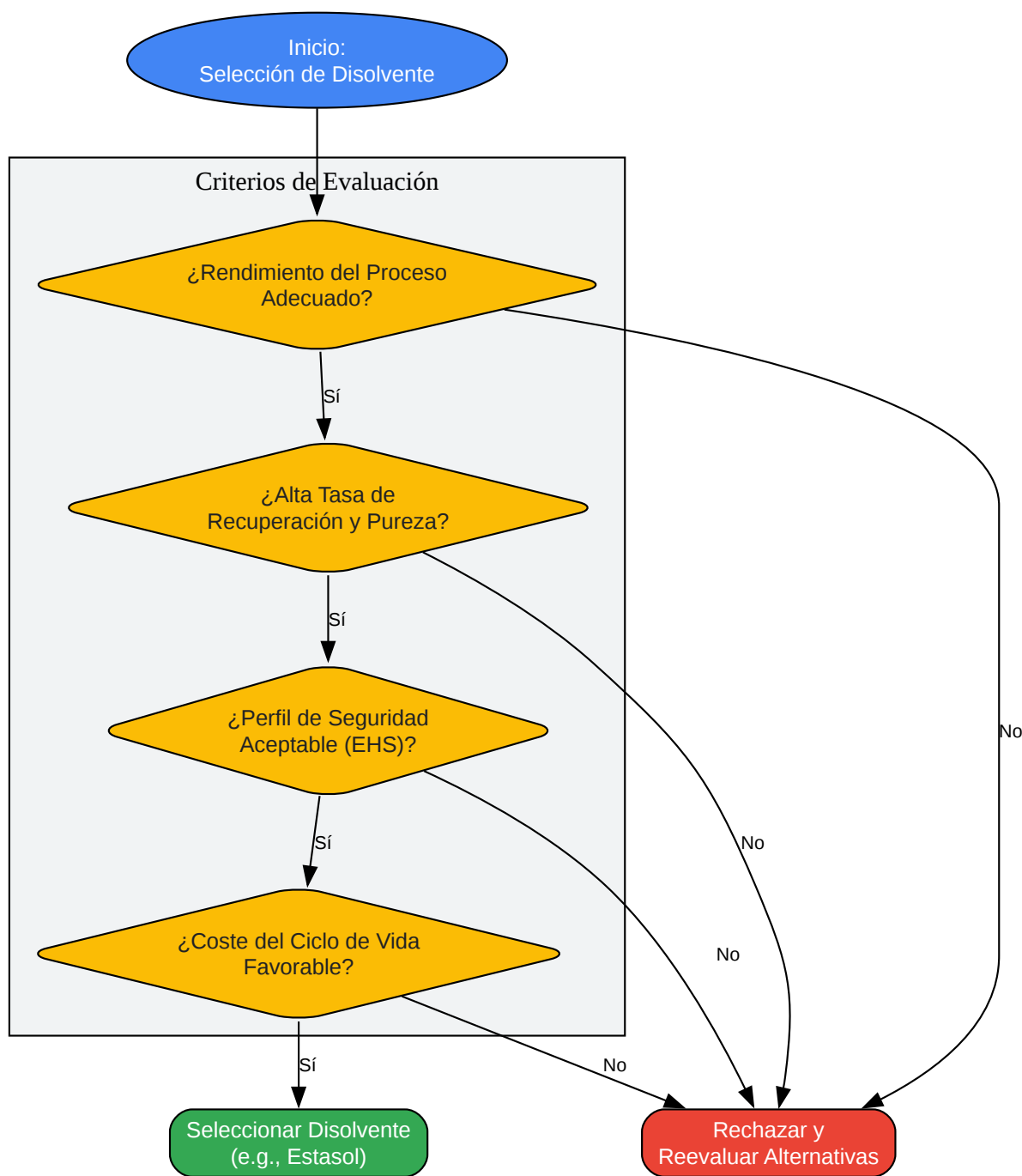
[Click to download full resolution via product page](#)

Figura 2: Diagrama de decisión para la selección de disolventes sostenibles.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. maratek.com [maratek.com]
- 2. diva-portal.org [diva-portal.org]
- 3. Recycling Toluene using ProCycler | B/R Instrument [brinstrument.com]
- 4. Recovery of 2-Methyltetrahydrofuran (2-MeTHF) via Batch Distillation: Simulation-Based Design and Analysis [diva-portal.org]
- 5. CN112159374B - Method for recovering 2-methyltetrahydrofuran by continuous rectification steam permeation - Google Patents [patents.google.com]
- To cite this document: BenchChem. [Guía Comparativa sobre la Reciclabilidad de Estasol en Procesos Químicos]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1220568#validating-the-recyclability-of-estasol-in-chemical-processes\]](https://www.benchchem.com/product/b1220568#validating-the-recyclability-of-estasol-in-chemical-processes)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com